

# Safeguarding Your Laboratory: Proper Disposal of 2-Iodo-9H-fluorene

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## Compound of Interest

Compound Name: 2-Iodo-9H-fluorene

Cat. No.: B1295831

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For researchers and scientists in the fast-paced world of drug development, meticulous adherence to safety protocols is paramount. The proper handling and disposal of specialized chemical compounds like **2-Iodo-9H-fluorene** are critical to ensuring a safe laboratory environment and preventing environmental contamination. This guide provides essential, step-by-step procedures for the safe disposal of **2-Iodo-9H-fluorene**, aligning with best practices in laboratory safety and chemical management.

## Key Safety and Hazard Information

**2-Iodo-9H-fluorene** is classified as an irritant and presents a significant environmental hazard. [1] It is crucial to understand its specific hazards to handle it safely. The compound is known to cause serious eye irritation and is toxic to aquatic life with long-lasting effects. [1][2]

GHS Hazard Statements:

- H319: Causes serious eye irritation. [1][2]
- H411: Toxic to aquatic life with long lasting effects. [1][2]

GHS Precautionary Statements:

- P264: Wash hands and any exposed skin thoroughly after handling. [2]
- P273: Avoid release to the environment. [1][2]

- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[2]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[1][2]

## Quantitative Data Summary

For quick reference, the key physical and chemical properties of **2-Iodo-9H-fluorene** are summarized in the table below.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>9</sub> I
Molecular Weight	292.11 g/mol [1]
Melting Point	128 °C[2]
Boiling Point	375.6 °C at 760 mmHg[2]
Flash Point	170.6 ± 11.1 °C[2]
Density	1.7 ± 0.1 g/cm <sup>3</sup> [2]

## Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the mandatory steps for the safe disposal of **2-Iodo-9H-fluorene**. This procedure is designed to minimize exposure risk and prevent environmental contamination.

### 1. Personal Protective Equipment (PPE) and Preparation:

- Before handling, ensure you are wearing appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.

- Conduct all disposal procedures within a certified chemical fume hood to avoid inhalation of any dust or vapors.
- Prepare a designated, clearly labeled hazardous waste container. The container must be compatible with the chemical and sealable.

## 2. Waste Segregation and Collection:

- Solid Waste:
- Carefully transfer any unused or waste **2-Iodo-9H-fluorene** solid into the designated hazardous waste container.
- Use a dedicated scoop or spatula for the transfer. Avoid creating dust.
- If any spillage occurs, collect it immediately using an inert absorbent material (e.g., sand, vermiculite) and place it in the waste container.
- Contaminated Materials:
- Dispose of any items that have come into direct contact with **2-Iodo-9H-fluorene**, such as weighing paper, contaminated gloves, and pipette tips, into the same hazardous waste container.
- Solutions:
- Do not dispose of solutions containing **2-Iodo-9H-fluorene** down the drain.
- Collect all liquid waste containing this compound in a separate, clearly labeled hazardous liquid waste container.

## 3. Container Management and Labeling:

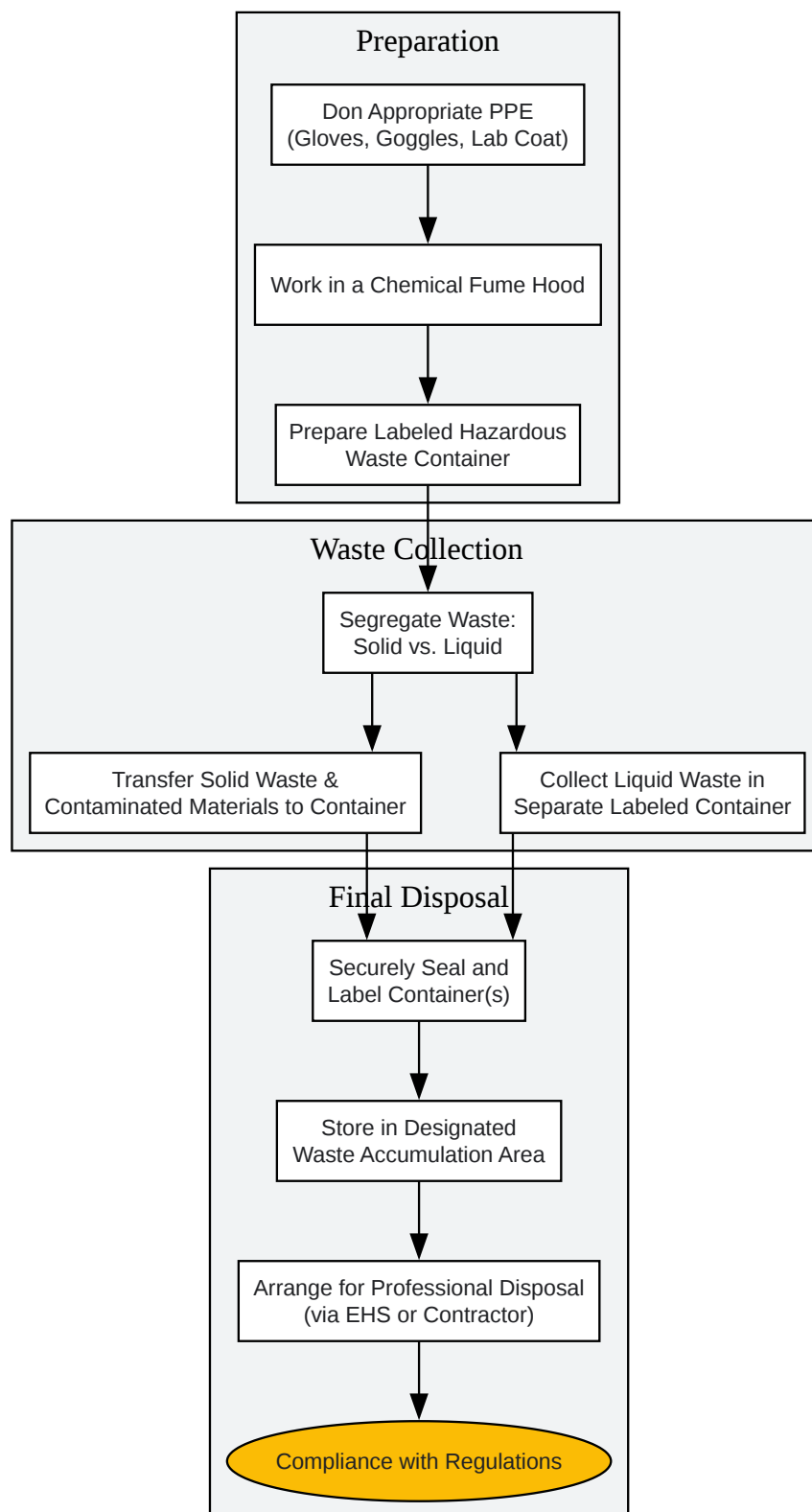
- Securely seal the hazardous waste container.
- Label the container clearly with "Hazardous Waste," the full chemical name "**2-Iodo-9H-fluorene**," and the associated hazard symbols (e.g., irritant, environmentally hazardous).

## 4. Storage and Final Disposal:

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure waste accumulation area.
- Arrange for the collection and disposal of the waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Adhere strictly to all local, state, and federal regulations for hazardous waste disposal.

# Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2-Iodo-9H-fluorene**, from initial handling to final disposal.



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Caption: Workflow for the safe disposal of **2-Iodo-9H-fluorene**.

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## References

- 1. 2-Iodo-9H-fluorene | C<sub>13</sub>H<sub>9</sub>I | CID 224094 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
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